

physical properties of 4-cyanopyridine melting point and boiling point

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Compound of Interest

Compound Name: 4-Cyanopyridine

Cat. No.: B195900

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An In-depth Technical Guide to the Physical Properties of **4-Cyanopyridine**: Melting and Boiling Points

This technical guide provides a comprehensive overview of the melting and boiling points of **4-cyanopyridine** (also known as isonicotinonitrile). The information is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. **4-Cyanopyridine** is a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] A thorough understanding of its physical properties is essential for its proper handling, storage, and application in various chemical processes.

Physical Properties of 4-Cyanopyridine

4-Cyanopyridine is typically a white to off-white or light brown crystalline solid or powder with a pungent odor at room temperature.^{[1][2][3][4][5]} It is soluble in water, ethanol, and methanol.^[2]

Quantitative Data

The melting and boiling points of **4-cyanopyridine** have been reported by various sources. A summary of these values is presented in the table below for easy comparison. The slight variations in the reported values can be attributed to differences in the purity of the sample and the experimental conditions under which the measurements were taken.

Physical Property	Value (°C)	Source
Melting Point	76 - 80	Fisher Scientific[2]
78	Stenutz[6]	
76 - 79	ChemicalBook[7]	
76 - 81	Thermo Scientific Chemicals[3]	
77.0 - 81.0	Tokyo Chemical Industry Co., Ltd.	
76 - 79	CDH Fine Chemical[5]	
Boiling Point	194 - 196	Fisher Scientific[2]
214	Stenutz[6]	
196	ChemicalBook[7]	
198	Tokyo Chemical Industry Co., Ltd.	

Experimental Protocols for Determination of Physical Properties

The determination of melting and boiling points is a fundamental procedure for the characterization and purity assessment of crystalline organic compounds like **4-cyanopyridine**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition, or melting point, is typically sharp, occurring over a narrow range of 0.5-1.0°C.[8][9] The presence of impurities generally leads to a depression of the melting point and a broadening of the melting range.[8][9]

A common method for determining the melting point involves a capillary tube and a heating bath or a melting point apparatus.[8]

General Protocol:

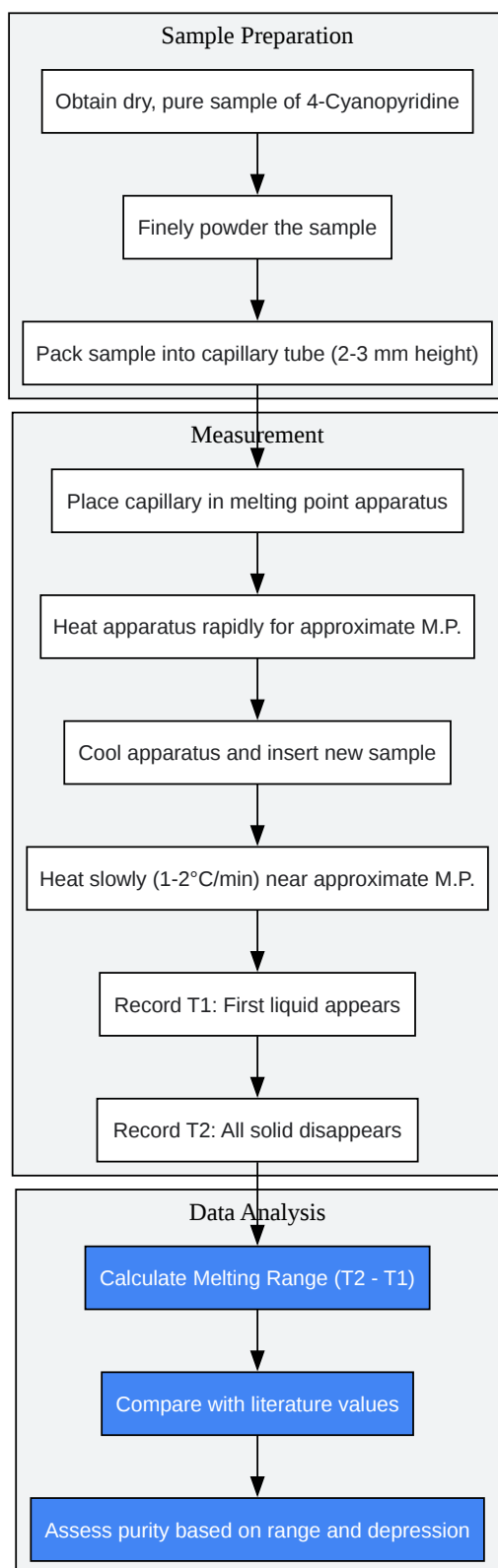
- **Sample Preparation:** A small amount of finely powdered, dry **4-cyanopyridine** is packed into a capillary tube, which is sealed at one end, to a height of about 3 mm.[8]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[8] This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil) or a melting point apparatus with a heated metal block.[8]
- **Heating:** The apparatus is heated slowly, at a rate of approximately 2°C per minute, especially when approaching the expected melting point.[8] Constant stirring of the heating bath is necessary to ensure a uniform temperature distribution.[9]
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.[8][9] For accurate results, it is advisable to perform an initial rapid determination to find the approximate melting point, followed by at least two more careful measurements.[8]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. As **4-cyanopyridine** is a solid at room temperature, its boiling point is determined at pressures where it is in a liquid state. The reported boiling points are likely at or near atmospheric pressure. Standard methods for determining boiling points of organic compounds, such as distillation or using specialized equipment that can handle smaller sample sizes, would be employed.

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the melting point of a solid sample such as **4-cyanopyridine**.



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Caption: Workflow for Melting Point Determination.

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